

Freselestat Quarterhydrate: Application Notes and Protocols for In Vivo Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Freselestat quarterhydrate*

Cat. No.: *B15575336*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Freselestat (also known as ONO-6818) is a potent, orally active, and selective inhibitor of neutrophil elastase (NE).[1][2] Neutrophil elastase is a serine protease stored in the azurophilic granules of neutrophils and plays a critical role in the inflammatory response.[3][4] Under pathological conditions, excessive NE activity contributes to tissue damage in various inflammatory diseases, including acute lung injury, emphysema, and colitis.[5][6][7] **Freselestat quarterhydrate** offers a valuable tool for investigating the role of neutrophil elastase in disease pathogenesis and for evaluating the therapeutic potential of NE inhibition.

These application notes provide a summary of reported in vivo dosages and detailed protocols for the use of **Freselestat quarterhydrate** in preclinical research.

Data Presentation: In Vivo Dosages and Models

The following table summarizes the quantitative data from key in vivo studies investigating the efficacy of **Freselestat quarterhydrate**.

Animal Model	Disease Model	Dosage	Administration Route	Dosing Regimen	Key Findings
Wistar Rats	Human Neutrophil Elastase (HNE)-induced Emphysema	10 mg/kg	Oral	Single dose, 1 hour before HNE instillation	Attenuated increases in lung myeloperoxidase activity, hemoglobin, and neutrophil count in bronchoalveolar lavage fluid (BALF). [7] [8] [9]
Wistar Rats	HNE-induced Emphysema	100 mg/kg	Oral	Single dose, 1 hour before HNE instillation	Dose-dependently attenuated increases in lung myeloperoxidase activity, hemoglobin, and neutrophil count in BALF. [7] [8] [9]
Wistar Rats	HNE-induced Acute Lung Injury	10 - 100 mg/kg	Oral	Daily for 8 weeks	Attenuated HNE-induced increases in lung myeloperoxidase activity, hemoglobin, and neutrophil

					count in BALF.[1]
Syrian Hamsters	Acetic Acid-Induced Colitis	10 mg/kg	Oral	Not specified	Significantly inhibited the ulcer area, hemoglobin level, and NE activity in the colonic lumen.
Syrian Hamsters	Acetic Acid-Induced Colitis	30 mg/kg	Oral	Not specified	Significantly inhibited the ulcer area, hemoglobin level, and NE activity in the colonic lumen.
Syrian Hamsters	Acetic Acid-Induced Colitis	1000 mg/kg	Subcutaneous	Single dose before colitis induction	Had significant inhibitory effects on the ulcer area, hemoglobin level, and NE activity in the colonic lumen.[10]

Experimental Protocols

Human Neutrophil Elastase (HNE)-Induced Emphysema in Rats

This protocol is adapted from studies investigating the protective effects of Freselestat in a model of HNE-induced lung injury and emphysema.[7][8][9]

Materials:

- **Freselestat quarterhydrate** (ONO-6818)
- 0.5% Carboxymethyl-cellulose (CMC) solution
- Human Neutrophil Elastase (HNE)
- Saline
- Male Wistar rats

Procedure:

- Animal Groups: Divide rats into the following groups:
 - Control group (saline treatment)
 - HNE group (HNE + 0.5% CMC vehicle)
 - Low-dose Freselestat group (HNE + 10 mg/kg Freselestat)
 - High-dose Freselestat group (HNE + 100 mg/kg Freselestat)
- Drug Preparation:
 - Prepare a suspension of Freselestat in 0.5% CMC at the desired concentrations (e.g., for a 5 ml/kg dosing volume, prepare 2 mg/ml and 20 mg/ml suspensions for the 10 mg/kg and 100 mg/kg doses, respectively).
- Drug Administration:
 - Administer the prepared Freselestat suspension or vehicle (0.5% CMC) orally to the respective groups 1 hour before the induction of lung injury.
- Induction of Lung Injury:

- Anesthetize the rats.
- Intratracheally instill HNE (e.g., 200 U) using a microsyringe. The control group receives saline via the same method.
- Endpoint Analysis (Acute Lung Injury - 6 hours post-HNE):
 - Euthanize the animals.
 - Perform bronchoalveolar lavage (BAL) to collect BALF.
 - Analyze BALF for neutrophil counts and hemoglobin concentration.
 - Collect lung tissue to measure myeloperoxidase (MPO) activity as an indicator of neutrophil infiltration.
- Endpoint Analysis (Emphysema - 8 weeks post-HNE):
 - Assess lung function parameters such as Functional Residual Capacity (FRC), Total Lung Capacity (TLC), and lung compliance.
 - Perform histological analysis of lung tissue to determine the mean linear intercept as a measure of airspace enlargement.

Acetic Acid-Induced Colitis in Syrian Hamsters

This protocol is based on a study evaluating the efficacy of Freselestat in a hamster model of colitis.^[6]

Materials:

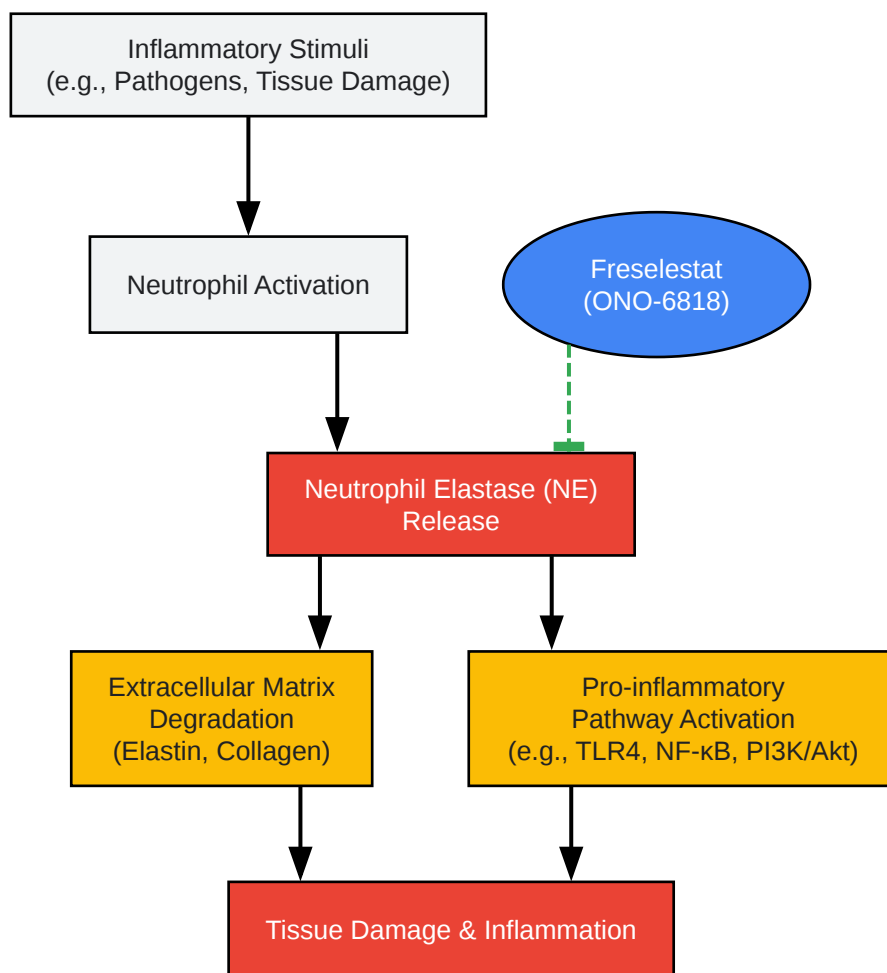
- **Freselestat quarterhydrate** (ONO-6818)
- Vehicle for oral and subcutaneous administration (e.g., saline, CMC)
- Acetic acid solution
- Male Syrian hamsters

Procedure:

- **Animal Groups:**
 - Normal control group
 - Colitis control group (acetic acid + vehicle)
 - Freselestat-treated groups (acetic acid + Freselestat at various doses and routes)
- **Drug Preparation:**
 - Prepare Freselestat solutions/suspensions for oral (10 and 30 mg/kg) and subcutaneous (1000 mg/kg) administration in the appropriate vehicle.
- **Drug Administration:**
 - **Subcutaneous Treatment:** Administer a single dose of Freselestat or vehicle subcutaneously before the induction of colitis.
 - **Oral Treatment:** Administer Freselestat or vehicle orally at specified time points after the induction of colitis.
- **Induction of Colitis:**
 - Anesthetize the hamsters.
 - Administer a single intracolonic dose of acetic acid to induce colitis.
- **Endpoint Analysis:**
 - At a predetermined time point after colitis induction, euthanize the animals.
 - Excise the colon and measure the ulcer area.
 - Measure the hemoglobin level in the colonic lumen as an indicator of bleeding.
 - Measure neutrophil elastase (NE) activity and myeloperoxidase (MPO) activity in the colonic tissue.

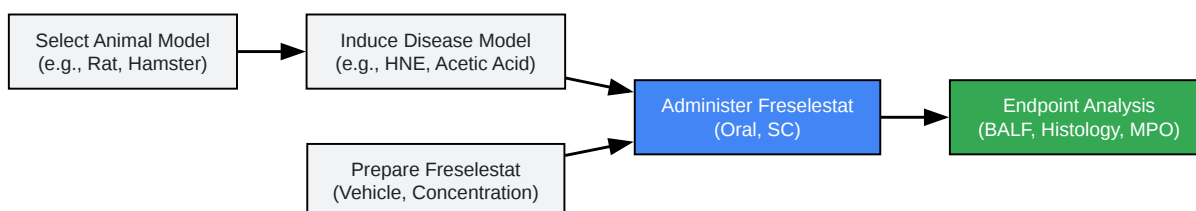
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of Freselestat and a typical experimental workflow.



[Click to download full resolution via product page](#)

Caption: Mechanism of action of Freselestat in inhibiting the inflammatory cascade.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for in vivo studies with Freselestat.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. The Inhibition of Neutrophil Elastase Ameliorates Mouse Liver Damage Due to Ischemia and Reperfusion - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Neutrophil Elastase Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. scilit.com \[scilit.com\]](#)
- [6. Effects of the neutrophil elastase inhibitor \(ONO-6818\) on acetic acid induced colitis in Syrian hamsters - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. A novel oral neutrophil elastase inhibitor \(ONO-6818\) inhibits human neutrophil elastase-induced emphysema in rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Neutrophil elastase: From mechanisms to therapeutic potential - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. mdpi.com \[mdpi.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Freselestat Quarterhydrate: Application Notes and Protocols for In Vivo Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15575336/docs#freselestat-quarterhydrate-application-notes-and-protocols-for-in-vivo-research\]](https://www.benchchem.com/product/b15575336/docs#freselestat-quarterhydrate-application-notes-and-protocols-for-in-vivo-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)